

what is AMC coumarin 120 used for

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Compound Focus: 7-Amino-4-methylcoumarin

CAS No.: 26093-31-2

Cat. No.: S518347

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Primary Research Applications

AMC is predominantly used in the following areas:

- **Protease and Hydrolase Activity Assays:** AMC is the fluorescent tag in **fluorogenic substrates** for enzymes like proteases and aminopeptidases [1] [2] [3]. These substrates are designed to be non-fluorescent. When the target enzyme cleaves its specific substrate, it releases free AMC, resulting in a measurable increase in fluorescence that is directly proportional to enzyme activity [3].
- **Tissue Histopathology:** In tissue staining, AMC working solution labels specific structures. After staining, slices are examined under a fluorescence microscope (with UV excitation around 385 nm) to visualize these targets [4].
- **Antimicrobial Research:** Isolated from the endophytic fungus *Xylaria* sp., AMC itself exhibits a **broad spectrum of antibacterial activity** and has been investigated as an antitubercular agent [2] [4].
- **Medicinal Chemistry:** AMC serves as a **key structural motif** for developing new therapeutic agents. Coumarin derivatives are being explored for anti-tumor, antioxidant, and anticoagulant properties [5] [6].

Detailed Experimental Protocols

Here are specific methodologies for key applications utilizing AMC:

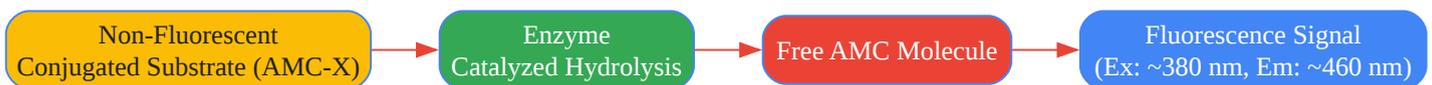
Protocol 1: Using AMC for Tissue Histopathology [4]

This protocol uses AMC as a fluorescent dye for tissue analysis.

| Step | Description | Key Parameters |
|-----------------------|--|--|
| 1. Solution Prep | Prepare stock (10 mg/mL in DMSO); Working solution: 25 μ L stock + 2.5 mg 2-pyridine borane in 50 mL citric acid (1 mg/mL). | Store stock at room temperature in the dark. |
| 2. Tissue Prep | Dewax and hydrate tissue slices; Oxidize in 0.5% (w/v) periodic acid for 10 minutes. | Rinse with distilled water after oxidation. |
| 3. Staining | Stain slices with AMC working solution for 10 minutes. | - |
| 4. Counterstaining | Rinse with water; Counterstain with Mayer's hematoxylin (1 min); Wash in warm tap water (5 min); Immerse in Eosin Y (diluted 3:1 with 95% ethanol) for 2 mins. | - |
| 5. Mounting & Imaging | Rinse, dehydrate, clear, mount with non-fluorescent medium; Image with fluorescence microscope. | Excitation: 385 nm; Filter set: BP390/40, BS420, BP450/40. |

Protocol 2: Using an AMC-based Substrate for Enzyme Activity Detection [4]

This is a general workflow for detecting hydrolytic enzyme activity using a substrate conjugated to AMC.



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Flowchart of enzyme activity detection using an AMC-conjugated substrate.

| Step | Description | Key Parameters |
|-------------------|--|--|
| 1. Substrate Prep | Prepare substrate solution in suitable buffer (e.g., 0.05 M Tris, pH 7.0). | Can be stored at -20°C for up to 3 months. |
| 2. Reaction | Add enzyme to the substrate solution to initiate hydrolysis. | - |
| 3. Detection | Measure the increase in fluorescence over time. | Excitation: ~380 nm; Emission: ~460 nm (Blue). |

Handling and Storage

For optimal results and safety, please adhere to the following guidelines:

- **Storage:** Store the solid compound at **+2°C to +8°C** in a tightly closed container [1] [3]. Protect from light [2] [3].
- **Solution Preparation:** Stock solutions in DMSO (e.g., 10 mg/mL) are stable at -20°C for at least six months [4] [3].
- **Safety:** Classified as a **combustible solid** and can be **irritating**. Always refer to the specific Safety Data Sheet (SDS) before use [3].

AMC's utility stems from its excellent fluorescent properties and its role as a versatile chemical scaffold. Whether you are quantifying enzyme kinetics, developing new detection methods for diagnostics, or designing novel multi-target drugs, AMC provides a reliable and well-established tool for your research.

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